

Physical properties of 3-Hydroxycyclohexanone (melting point, boiling point, solubility)

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An In-depth Technical Guide to the Physical Properties of 3-Hydroxycyclohexanone

Audience: Researchers, scientists, and drug development professionals.

Introduction

3-Hydroxycyclohexanone (CAS No. 823-19-8) is an organic compound featuring a six-membered cyclohexane ring substituted with a ketone functional group at position 1 and a hydroxyl group at position 3.[1][2] Its molecular formula is C₆H₁₀O₂, with a molecular weight of approximately 114.14 g/mol .[1][3][4] This bifunctional β-hydroxyketone structure imparts unique chemical properties, making it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and other complex organic molecules.[1][5] The presence of both a hydrogen bond donor (hydroxyl group) and acceptor (ketone group) significantly influences its physical properties, including its melting point, boiling point, and solubility.[1] Understanding these fundamental properties is critical for its application in synthetic chemistry and materials science.

Physical Properties Data Summary

The key physical and chemical properties of **3-Hydroxycyclohexanone** are summarized in the table below. These values are a combination of experimentally determined and estimated data from various sources.



Property	Value	Notes / Conditions	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₂	[3][4][5][6]	
Molecular Weight	114.14 g/mol	[1][3][4][6]	_
Appearance	Colorless to pale yellow liquid or solid	Dependent on temperature and purity	[2][5]
Melting Point	95 °C	[1][2]	
Boiling Point	226.30 °C	@ 760 mmHg (estimated)	[6]
95 °C	@ 1 Torr	[7][8]	
219.00 °C	Stein & Brown estimation	[2]	
Density	~1.142 g/cm ³	Predicted value	[2][7]
Water Solubility	7.668 x 10⁵ mg/L	@ 25 °C (estimated)	[2][6]
Solubility (Organic)	Sparingly soluble in Chloroform, slightly soluble in Methanol	[7]	
LogP (o/w)	-0.41 to -0.81	Calculated/Estimated	[2][6][7]

Detailed Analysis of Physical Properties Melting Point

The reported melting point of **3-Hydroxycyclohexanone** is 95 °C.[1][2] The compound's state as a liquid or solid is dependent on ambient temperature and purity.[2][5] The presence of impurities will typically lead to a depression of the melting point and a broadening of the melting range.[9]

Boiling Point



The boiling point of **3-Hydroxycyclohexanone** is highly dependent on pressure. At atmospheric pressure (760 mmHg), the estimated boiling point is 226.30 °C.[6] Under vacuum (1 Torr), the boiling point is significantly lower, at 95 °C.[7][8] This substantial difference is characteristic of organic molecules with polar functional groups that can engage in intermolecular hydrogen bonding, which requires significant thermal energy to overcome.

Solubility

The dual functionality of **3-Hydroxycyclohexanone** governs its solubility profile. The hydroxyl group enhances its solubility in polar solvents through hydrogen bonding.[5]

- Aqueous Solubility: It has a high estimated solubility in water of approximately 767 g/L at 25
 °C.[2][6]
- Organic Solubility: It is reported to be sparingly soluble in chloroform and slightly soluble in methanol.[7]
- Octanol-Water Partition Coefficient (LogP): The estimated LogP values range from -0.41 to -0.81, indicating that the compound is hydrophilic and preferentially partitions into the aqueous phase over an immiscible organic solvent like octanol.[2][6][7]

Experimental Protocols

The determination of physical properties for a compound like **3-Hydroxycyclohexanone** follows standard organic chemistry laboratory procedures.

Melting Point Determination (Capillary Method)

This method provides an accurate melting range and is a key indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer



- Sample of 3-Hydroxycyclohexanone
- Heating bath fluid (mineral oil or silicone oil for Thiele tube)

Procedure:

- Sample Preparation: Place a small amount of dry, powdered **3-Hydroxycyclohexanone** on a clean, dry surface. Invert a capillary tube and press the open end into the powder to collect a small plug of the sample.[10]
- Sample Packing: Tap the sealed end of the capillary tube gently on a hard surface to pack the sample down. A packed sample height of 2-3 mm is ideal.
- Apparatus Setup:
 - Mel-Temp: Place the capillary tube into the sample holder of the apparatus.
 - Thiele Tube: Attach the capillary tube to the thermometer using a rubber band, ensuring the band is above the level of the heating oil. Center the thermometer in the Thiele tube.
- Heating: Begin heating the apparatus. For an unknown sample, a rapid heating rate can be used to find an approximate melting range.
- Measurement: For an accurate measurement, repeat the process with a fresh sample, heating rapidly to about 20 °C below the approximate melting point. Then, slow the heating rate to 1-2 °C per minute.
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the range).[10]

Boiling Point Determination (Micro Method)

Apparatus:

- Small test tube or ignition tube
- Capillary tube (sealed at one end)



- Thermometer
- Heating bath (e.g., Thiele tube with liquid paraffin)

Procedure:

- Sample Preparation: Place a small amount of liquid **3-Hydroxycyclohexanone** into the ignition tube. Place a capillary tube, sealed end up, into the liquid.[11]
- Apparatus Setup: Attach the ignition tube to a thermometer. Submerge the setup in a heating bath, ensuring the sample is below the liquid level of the bath.[11]
- Heating: Heat the bath gently. As the temperature rises, air trapped in the capillary will bubble out.
- Measurement: Continue heating until a rapid and continuous stream of bubbles emerges
 from the capillary tube.[11] Stop heating and allow the bath to cool. The boiling point is the
 temperature at which the stream of bubbles stops and the liquid just begins to enter the
 capillary tube.

Qualitative Solubility Determination

Apparatus:

- Several small test tubes
- Sample of 3-Hydroxycyclohexanone
- Various solvents (e.g., water, methanol, chloroform, hexane)

Procedure:

- Sample Preparation: Place a small, measured amount (e.g., 10 mg) of 3-Hydroxycyclohexanone into each test tube.
- Solvent Addition: Add a small volume (e.g., 0.5 mL) of a solvent to one of the tubes.[12]
- Observation: Agitate the mixture and observe if the solid dissolves completely.

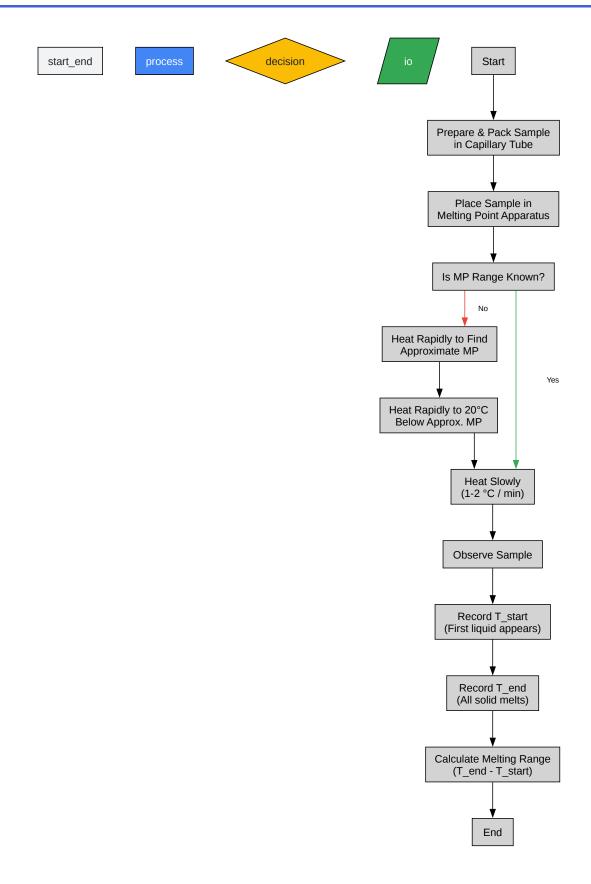


- Classification:
 - Soluble: The entire sample dissolves.
 - Slightly/Sparingly Soluble: A portion of the sample dissolves.
 - Insoluble: The sample does not appear to dissolve.
- Repeat: Repeat the process for each test solvent.

Visualization of Experimental Workflow

The logical flow for determining the melting point of **3-Hydroxycyclohexanone** is illustrated below.





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Caption: Workflow for Melting Point Determination.



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